

Mono-benzyl Malonate: A Comprehensive Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *mono-Benzyl malonate*

Cat. No.: *B149511*

[Get Quote](#)

In the landscape of modern organic synthesis and medicinal chemistry, the strategic selection of building blocks is paramount to the efficient construction of complex molecular architectures. Among these, **mono-benzyl malonate** emerges as a highly versatile and valuable reagent. This guide provides an in-depth exploration of the core physicochemical properties, synthesis, and applications of **mono-benzyl malonate**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

Mono-benzyl malonate, also known as 3-(benzyloxy)-3-oxopropanoic acid, is a dicarboxylic acid monoester.^[1] Its structure features a single benzyl ester and a free carboxylic acid group, a key attribute that underpins its utility in synthetic chemistry. This dual functionality allows for selective chemical manipulations, making it a preferred intermediate in the synthesis of a wide array of target molecules, including constrained cyclic agonists for cholecystokinin (CCK) receptors.^[1]

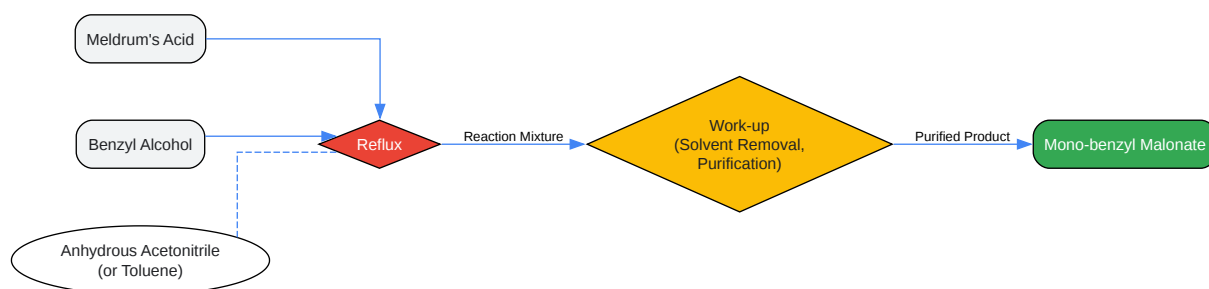
The fundamental properties of **mono-benzyl malonate** are summarized in the table below, providing a quick reference for laboratory applications.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₄	[2][3]
Linear Formula	C ₆ H ₅ CH ₂ O ₂ CCH ₂ CO ₂ H	[4]
Molecular Weight	194.18 g/mol	[3][4][5]
Appearance	Colorless to pale yellow liquid or crystalline solid	[2]
Melting Point	47-51 °C (lit.)	[1]
CAS Number	40204-26-0	[6]

Synthesis of Mono-benzyl Malonate: A Mechanistic Approach

The most prevalent and efficient synthesis of **mono-benzyl malonate** involves the reaction of Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione) with benzyl alcohol.[1][2][4] This method is favored due to its relatively mild conditions and good yields.

The reaction proceeds via the nucleophilic attack of benzyl alcohol on one of the carbonyl groups of Meldrum's acid, leading to the opening of the dioxane ring. Subsequent loss of acetone and carbon dioxide drives the reaction to completion, yielding the desired mono-ester.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **mono-benzyl malonate**.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **mono-benzyl malonate**.

Materials:

- Meldrum's acid (2,2-dimethyl-1,3-dioxane-4,6-dione)
- Benzyl alcohol
- Anhydrous acetonitrile (or toluene)
- 5% Sodium Carbonate (Na_2CO_3) solution
- 1N Hydrochloric acid (HCl)
- Ethyl acetate
- Hexane
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Flame-dried pressure tube or round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Rotary evaporator
- Column chromatography setup (silica gel)

Procedure:

- Reaction Setup: To a flame-dried pressure tube under an inert atmosphere (e.g., argon), add Meldrum's acid (1.0 eq) and anhydrous acetonitrile (or toluene) to create a solution.^[1]

- Addition of Benzyl Alcohol: Add benzyl alcohol (1.0 eq) to the resulting solution.[1]
- Reflux: Seal the reaction tube and heat the mixture at reflux overnight.[1] For reactions in toluene, a temperature of approximately 106°C is maintained for 24 hours.[7]
- Work-up and Extraction:
 - Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure using a rotary evaporator.[1]
 - Alternatively, for reactions in toluene, pour the solution into a 5% aqueous Na₂CO₃ solution.[7] Separate the organic layer and wash the aqueous layer with ether.
 - Acidify the aqueous layer with 1N HCl and extract the product with ethyl acetate.[7]
- Drying and Concentration: Combine the organic extracts and dry over anhydrous MgSO₄ or Na₂SO₄. [7] Filter to remove the drying agent and concentrate the filtrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel, eluting with a mixture of hexane and ethyl acetate (e.g., 70:30 v/v) to afford pure **mono-benzyl malonate**. [1]

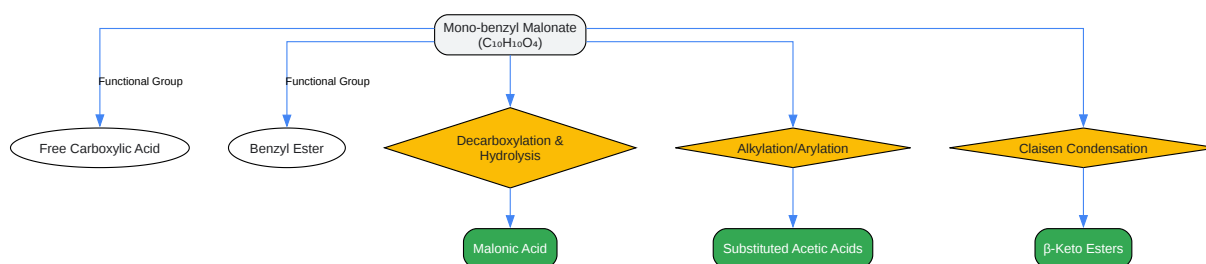
Synthetic Applications and Strategic Advantages

Mono-benzyl malonate is a cornerstone in organic synthesis due to its capacity for selective transformations. The free carboxylic acid can participate in esterification or amidation reactions, while the benzyl ester serves as a protecting group that can be readily removed by hydrogenolysis.

Key applications include:

- Malonic Acid Synthesis: Decarboxylation of **mono-benzyl malonate**, followed by hydrolysis, yields malonic acid, a precursor for numerous other molecules.[2]
- Synthesis of Substituted Acetic Acids: The enolizable carbon adjacent to the benzyl group can be alkylated or arylated. Subsequent hydrolysis and decarboxylation provide access to a variety of substituted acetic acids.[2]

- Claisen Condensation: Reaction with carbonyl compounds via Claisen condensation leads to β -keto esters, which are valuable intermediates in the synthesis of β -hydroxycarboxylic acids and other complex natural products.[2]



[Click to download full resolution via product page](#)

Caption: Key synthetic transformations of **mono-benzyl malonate**.

Conclusion

Mono-benzyl malonate stands out as a strategically important building block in synthetic organic chemistry. Its well-defined physicochemical properties, coupled with a reliable and scalable synthesis, make it an indispensable tool for researchers and drug development professionals. The unique arrangement of its functional groups provides a gateway to a diverse range of molecular scaffolds, underscoring its continued relevance in the pursuit of novel chemical entities.

References

- mono-Benzyl malon
- Synthesis of malonic acid monobenzyl ester - PrepChem.com.[Link]
- Benzylmalonic acid | C₁₀H₁₀O₄ | CID 12031 - PubChem - NIH.[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. MONO-BENZYL MALONATE | 40204-26-0 [chemicalbook.com]
- 2. Buy mono-Benzyl malonate | 40204-26-0 [smolecule.com]
- 3. MONO-BENZYL MALONATE | 53439-79-5 [amp.chemicalbook.com]
- 4. mono-Benzyl malonate (95%) - Amerigo Scientific [amerigoscientific.com]
- 5. Benzylmalonic acid | C₁₀H₁₀O₄ | CID 12031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Mono-benzyl malonate cas 40204-26-0 | Sigma-Aldrich [sigmaaldrich.com]
- 7. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Mono-benzyl Malonate: A Comprehensive Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149511#mono-benzyl-malonate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com